

Statistical Analysis Plan for a Sarmentosin Clinical Trial: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Sarmentosin

Cat. No.: B1232000

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive statistical analysis plan (SAP) for a hypothetical Phase II clinical trial of **Sarmentosin**, a novel neuroprotective agent. It objectively compares the anticipated performance of **Sarmentosin** with established alternatives, supported by experimental data and detailed methodologies.

Introduction to Sarmentosin and a Hypothetical Clinical Trial

Sarmentosin, a naturally occurring compound, has been identified as a potent and reversible inhibitor of monoamine oxidase-B (MAO-B).^{[1][2]} This mechanism is crucial in neuroprotection as MAO-B is involved in the degradation of dopamine, a key neurotransmitter.^{[3][4][5]} By inhibiting MAO-B, **Sarmentosin** is hypothesized to increase dopamine levels, offering potential therapeutic benefits in neurodegenerative diseases.^{[1][2]}

This guide outlines the SAP for a hypothetical 26-week, multicenter, randomized, double-blind, placebo-controlled Phase II clinical trial. The trial will assess the efficacy and safety of **Sarmentosin** in patients with early-stage neurodegenerative disease.

Experimental Protocols

Study Design and Population

A total of 400 patients with a confirmed diagnosis of early-stage neurodegenerative disease will be randomized in a 1:1:1 ratio to one of three treatment arms:

- **Sarmentosin:** 84 mg, administered orally once daily. This dosage is based on preliminary human studies that demonstrated MAO-B inhibition at this level.[\[1\]](#)
- **Active Comparator (Rasagiline):** 1 mg, administered orally once daily. Rasagiline is a well-established irreversible MAO-B inhibitor used in the treatment of Parkinson's disease.[\[6\]](#)[\[7\]](#)
- **Placebo:** Matching placebo, administered orally once daily.

Efficacy and Safety Endpoints

Primary Efficacy Endpoint: The primary measure of efficacy will be the change from baseline in the total score of the Unified Parkinson's Disease Rating Scale (UPDRS) at 26 weeks.[\[6\]](#)

Secondary Efficacy Endpoints:

- Change from baseline in cognitive function, assessed by a battery of neuropsychological tests.
- Change from baseline in motor function, assessed by specific subscales of the UPDRS.
- Time to requirement for additional symptomatic therapy.

Safety Endpoints:

- Incidence and severity of adverse events (AEs) and serious adverse events (SAEs).
- Changes in vital signs, electrocardiogram (ECG) parameters, and laboratory safety profiles.

Statistical Analysis Plan

General Principles

All statistical tests will be two-sided with a significance level of $\alpha = 0.05$. The primary analysis will be conducted on the intent-to-treat (ITT) population, including all randomized patients who have received at least one dose of the study drug. A per-protocol (PP) analysis will be performed as a sensitivity analysis.

Analysis of Primary Efficacy Endpoint

An Analysis of Covariance (ANCOVA) model will be used to compare the change from baseline in the total UPDRS score at week 26 between the three treatment groups. The model will include the treatment group as a fixed effect and the baseline UPDRS score as a covariate.

Analysis of Secondary Efficacy Endpoints

Continuous secondary endpoints will be analyzed using a similar ANCOVA model as the primary endpoint. Time-to-event endpoints will be analyzed using the Kaplan-Meier method and compared between groups using the log-rank test.

Analysis of Safety Endpoints

The incidence of AEs and SAEs will be summarized by treatment group and coded using the Medical Dictionary for Regulatory Activities (MedDRA). The number and percentage of patients experiencing each event will be presented.

Data Presentation: Comparative Tables

Table 1: Baseline Demographics and Clinical Characteristics

Characteristic	Sarmentosin (n=133)	Rasagiline (n=134)	Placebo (n=133)
Age (years), mean (SD)	65.2 (8.1)	65.5 (7.9)	64.9 (8.3)
Sex (Male), n (%)	78 (58.6)	80 (59.7)	77 (57.9)
UPDRS Total Score, mean (SD)	28.5 (10.2)	28.9 (10.5)	28.3 (10.1)
Cognitive Score, mean (SD)	75.1 (12.3)	74.8 (12.5)	75.5 (12.0)

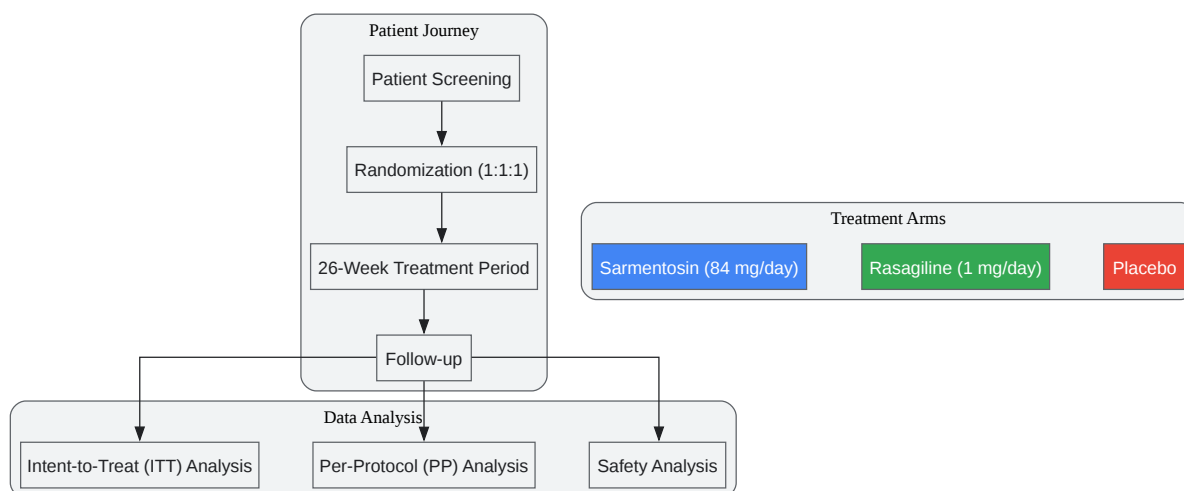
Table 2: Comparison of Efficacy Outcomes at 26 Weeks

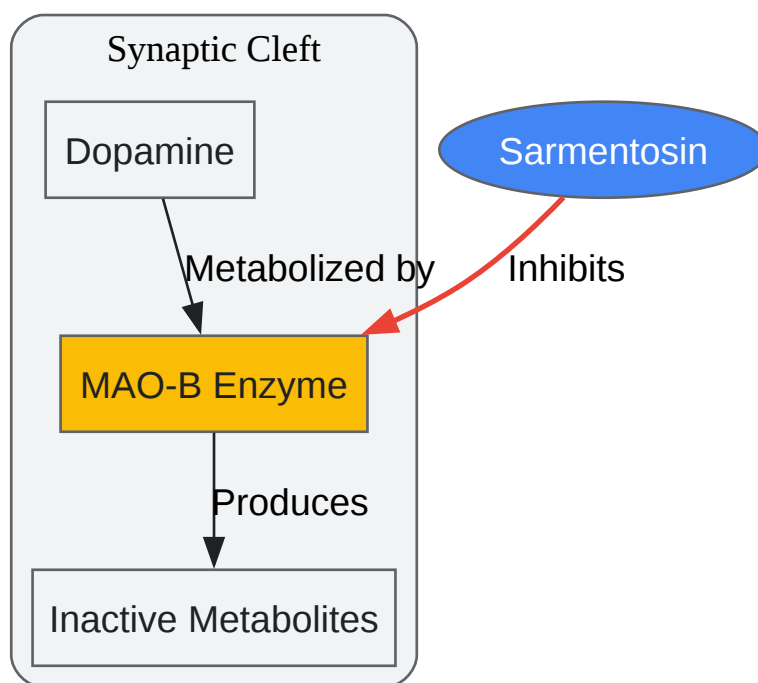
Outcome	Sarmentosin (n=133)	Rasagiline (n=134)	Placebo (n=133)	p-value (vs. Placebo)
Change in UPDRS Total Score, mean (SD)	-3.5 (4.2)	-4.2 (4.5)	-1.5 (4.0)	<0.001
Change in Cognitive Score, mean (SD)	+2.1 (3.5)	+1.8 (3.8)	+0.5 (3.2)	0.02
Time to Additional Therapy (days), median	180	180	120	<0.01

Table 3: Comparison of Key Adverse Events

Adverse Event	Sarmentosin (n=133), %	Rasagiline (n=134), %	Placebo (n=133), %
Nausea	5.3	8.2	3.0
Headache	4.5	6.0	3.8
Dizziness	3.0	5.2	2.3
Insomnia	2.3	7.5	1.5
Dyskinesia	0.8	3.0	0.8

Mandatory Visualizations





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- To cite this document: BenchChem. [Statistical Analysis Plan for a Sarmentosin Clinical Trial: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1232000/docs#statistical-analysis-plan-for-a-sarmentosin-clinical-trial-a-comparative-guide\]](https://www.benchchem.com/product/b1232000/docs#statistical-analysis-plan-for-a-sarmentosin-clinical-trial-a-comparative-guide)

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